

Essential Safety and Handling Protocols for 5,7,8-Trimethoxyflavanone

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Compound of Interest

Compound Name: 5,7,8-Trimethoxyflavanone

Cat. No.: B15593042

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Disclaimer: A specific Safety Data Sheet (SDS) for **5,7,8-Trimethoxyflavanone** was not publicly available at the time of this writing. The following guidance is based on safety protocols for structurally similar flavonoid compounds and general laboratory best practices. Researchers must conduct a thorough risk assessment before handling this substance and consult with their institution's Environmental Health and Safety (EHS) department.

This document provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5,7,8-Trimethoxyflavanone**. The procedural guidance herein is intended to minimize risk and ensure safe laboratory operations.

Hazard Identification

Based on data for the similar compound 5,6,7-Trimethoxyflavone, **5,7,8-Trimethoxyflavanone** should be handled as a substance with the following potential hazards:



Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Chronic	H412: Harmful to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the recommended PPE for handling this compound, which is typically a powder.[1][2][3]



Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[1][2][3] Always inspect gloves for tears or punctures before use.[4] Remove and dispose of gloves properly after handling.[4]
Eyes/Face	Safety goggles with side shields or a face shield	Must meet American National Standards Institute (ANSI) Z87 or European Standard EN166 standards.[1][4] A face shield should be worn in situations with a higher risk of splashes or aerosol generation.[1]
Body	Laboratory coat	A flame-resistant lab coat should be worn, fully buttoned, to protect against incidental contact.[1][2] Lab coats should not be worn outside of the laboratory.[1]
Respiratory	NIOSH/CEN approved respirator	An N95 or N100 particle mask is recommended if dust formation is unavoidable or when working outside of a chemical fume hood.[2][3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to maintain a safe laboratory environment.

Preparation

 Risk Assessment: Before beginning work, review this guide and any available institutional resources.



- Gather Materials: Ensure all necessary PPE is available and in good condition. Prepare all required equipment and reagents.
- Workspace Setup: All handling of 5,7,8-Trimethoxyflavanone powder should be conducted
 in a certified chemical fume hood to minimize inhalation exposure.[4] The work surface
 should be clean, uncluttered, and covered with an absorbent, disposable bench liner.

Handling

- Don PPE: Put on all required PPE as specified in the table above.
- Weighing: To avoid generating dust, carefully weigh the compound on a tared weigh boat inside the fume hood. Use non-sparking tools.[3]
- Dissolving: If making a solution, add the solvent to the vessel containing the weighed powder slowly to avoid splashing.
- Avoid Contact: At all times, avoid direct contact with the skin, eyes, and clothing.[3][5] Do not smell or taste the chemical.[6]

Post-Handling

- Decontamination: Clean the work area and any equipment used with an appropriate solvent (e.g., 70% ethanol) and wipe dry.
- Doff PPE: Remove PPE in the correct order (gloves first), avoiding contamination of skin and clothing.
- Hand Washing: Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[3][4]

Quantitative Data



Data Point	Value	Compound	Notes
IC50	39.1 μΜ	5,7,8- Trimethoxyflavone	Inhibition of nitric oxide (NO) in RAW 264.7 macrophages. [7]
Melting Point	195 - 197 °C	5,7,4'- Trimethoxyflavonol	Data for a structurally similar compound.[5]

Disposal Plan

Proper disposal of **5,7,8-Trimethoxyflavanone** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Categorization: Unused or waste 5,7,8-Trimethoxyflavanone should be treated as hazardous chemical waste.[1]
- Contaminated Materials: All disposable items that have come into contact with the compound, such as gloves, absorbent pads, and pipette tips, must be disposed of as hazardous waste.[1]
- Procedure:
 - Collect all waste materials in a designated, properly labeled, and sealed hazardous waste container.[4]
 - Do not mix with other waste streams unless directed by your institution's EHS department.
 - Store the waste container in a secure, designated area away from incompatible materials.
 - Arrange for pickup and disposal by a certified hazardous waste management service in accordance with all local, state, and federal regulations.

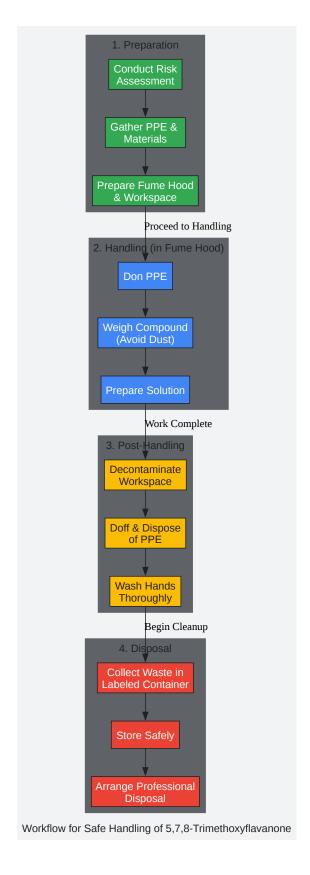
Emergency Procedures: First Aid



Exposure Route	First Aid Measures
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.[8]
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4][5]

Workflow Visualization





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Caption: Workflow for safe handling and disposal of **5,7,8-Trimethoxyflavanone**.



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